Application Note: Scalable Syntheses of (2-Methylazetidin-2-yl)methanol

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Compound of Interest

Compound Name:	*(2-Methylazetidin-2-yl)methanol*
CAS No.:	*1314951-93-3*
Cat. No.:	*B2450256*

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Executive Summary & Strategic Rationale

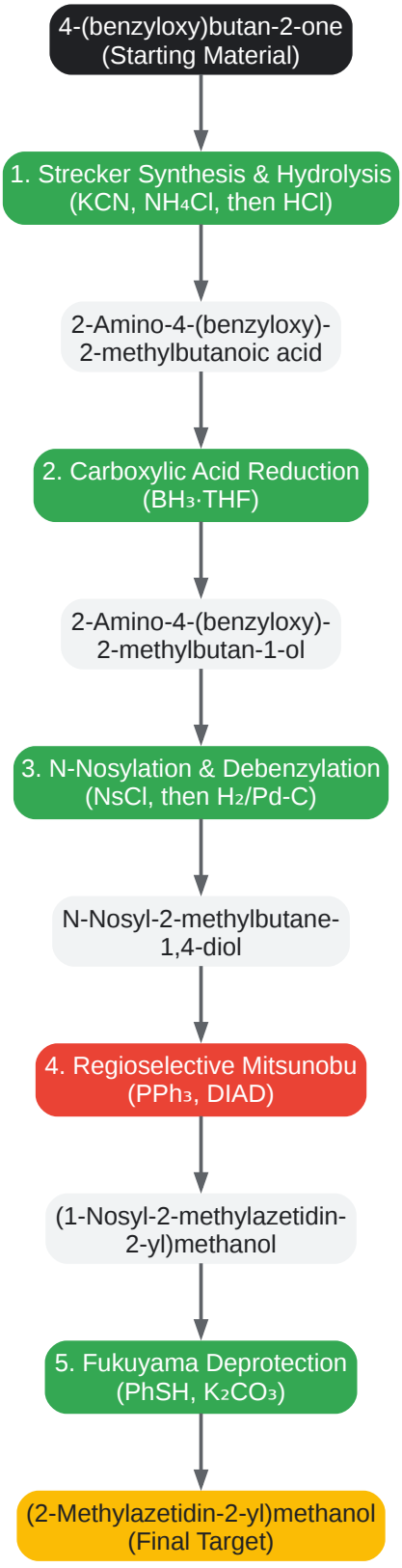
The incorporation of highly strained, sp^3-rich small heterocycles into pharmacophores is a proven strategy to improve metabolic stability, lower lipophilicity, and enhance target binding affinity. Among these, the azetidine ring—particularly the sterically constrained **(2-Methylazetidin-2-yl)methanol**—serves as a premium building block in modern drug discovery.

Constructing a 2,2-disubstituted azetidine presents a significant kinetic and thermodynamic challenge. The 4-exo-tet cyclization is statistically less favorable than the formation of 5- or 6-membered rings and is highly prone to competing elimination or intermolecular oligomerization. While [2+2] cycloadditions of chlorosulfonyl isocyanate (CSI) with unreactive alkenes can yield β -lactam precursors , this route often suffers from poor regiocontrol when applied to highly substituted unsymmetrical alkenes.

To ensure absolute regiocontrol and scalability, this protocol details a highly optimized Amino Acid/Mitsunobu Pathway. By leveraging the distinct steric environments of a neopentyl-like primary alcohol versus a standard primary alcohol, we utilize a regioselective Mitsunobu cyclization to close the azetidine ring with high precision.

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Synthetic Workflow Visualization



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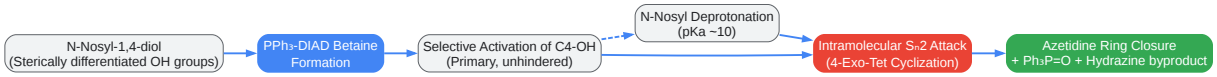
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Figure 1: End-to-end synthetic workflow for **(2-Methylazetidin-2-yl)methanol**.

Mechanistic Insights: The Regioselective Mitsunobu Cyclization

The crux of this synthesis is the intramolecular 4-exo-tet cyclization of the 1,3-amino alcohol derivative. A critical design choice is the use of the 2-nitrobenzenesulfonyl (Nosyl, Ns) protecting group. The pKa of an N-nosyl amide is ~10, which perfectly matches the basicity of the hydrazinedicarboxylate intermediate generated during the Mitsunobu reaction. In contrast, standard N-Boc protection (pKa ~13) fails to protonate the betaine efficiently, leading to aborted catalytic cycles .

Furthermore, the substrate possesses two primary hydroxyl groups. However, the C1-OH is situated on a highly hindered neopentyl-like quaternary carbon (C2), whereas the C4-OH is a standard, unhindered primary alcohol. The bulky triphenylphosphine-DIAD betaine exclusively activates the C4-OH, dictating absolute regiocontrol during ring closure.



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Figure 2: Steric and electronic causality in the regioselective Mitsunobu cyclization.

Quantitative Reaction Metrics

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Step	Reaction Phase	Reagents & Solvents	Temp / Time	Yield (%)	Scalability & E-Factor Notes
1	Strecker & Hydrolysis	KCN, NH_4Cl, aq. NH_3; then 6M HCl	0 °C to Reflux (12 h)	78%	High atom economy; aqueous waste requires standard cyanide remediation.
2	Acid Reduction	BH_3·THF (2.5 eq), THF	0 °C to 65 °C (8 h)	85%	Generates boron waste; requires careful quenching with MeOH.
3	N-Nosylation	NsCl (1.05 eq), $NaHCO_3$, THF/H_2O	0 °C to rt (4 h)	92%	Schotten-Baumann conditions ensure high N-chemoselectivity over O-nosylation.
4	O-Debenzylation	H_2 (1 atm), 10% Pd/C, MeOH	rt (6 h)	95%	Clean reaction profile; Pd/C catalyst is fully recoverable.
5	Mitsunobu Cyclization	PPh_3 (1.2 eq), DIAD (1.2 eq), THF	0 °C to rt (16 h)	72%	Moderate E-factor due to $Ph_3P=O$ and DIAD

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					byproducts; requires column chromatography.
6	Fukuyama Deprotection	PhSH (1.5 eq), K_2CO_3, MeCN	50 °C (4 h)	88%	Thioether byproduct easily separated via acid/base extraction.

Detailed Experimental Protocols (Self-Validating Systems)

Step 1: Synthesis of 2-Amino-4-(benzyloxy)-2-methylbutanoic acid

- Reaction: To a solution of 4-(benzyloxy)butan-2-one (1.0 eq) in MeOH (0.5 M), add aqueous NH_3 (28%, 5.0 eq) and NH_4Cl (1.5 eq). Stir at 0 °C for 30 min. Slowly add KCN (1.2 eq) dissolved in a minimum amount of water. Warm to room temperature and stir for 12 h.
- Hydrolysis: Extract the intermediate nitrile with EtOAc, concentrate, and immediately suspend in 6M HCl (10 volumes). Reflux for 12 h.
- Isolation: Concentrate the mixture in vacuo to yield the amino acid hydrochloride salt as a white solid.
- IPC (In-Process Control): LC-MS (ESI+) should show the disappearance of the nitrile mass and the appearance of the amino acid $[M+H]^+$ at m/z 224.

Step 2: Reduction to 2-Amino-4-(benzyloxy)-2-methylbutan-1-ol

- Reaction: Suspend the amino acid hydrochloride (1.0 eq) in anhydrous THF (0.3 M) under argon at 0 °C. Dropwise, add BH_3·THF (1.0 M in THF, 3.5 eq to account for the HCl salt and

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carboxylic acid).

- Reflux: Slowly warm the mixture to 65 °C and reflux for 8 h.
- Quench: Cool to 0 °C and carefully quench by the dropwise addition of MeOH until effervescence ceases. Reflux for 1 h to break the boron-amine complex. Concentrate and partition between 1M NaOH and DCM.
- IPC: Ninhydrin stain on TLC (DCM:MeOH 9:1) will show a strongly positive (purple) spot for the primary amine (R_f ~0.2).

Step 3 & 4: N-Nosylation and O-Debenzylation

- Schotten-Baumann Nosylation: Dissolve the amino alcohol (1.0 eq) in a 1:1 mixture of THF and sat. aq. $NaHCO_3$ (0.2 M). At 0 °C, add 2-nitrobenzenesulfonyl chloride (NsCl, 1.05 eq) portionwise. Stir for 4 h at room temperature. Extract with EtOAc and concentrate.
- Hydrogenolysis: Dissolve the crude N-nosyl derivative in MeOH (0.1 M). Add 10% Pd/C (10 wt%). Purge the flask with H_2 and stir vigorously under a balloon of H_2 for 6 h.
- IPC: LC-MS (ESI+) of the filtered solution will show the complete loss of the benzyl group, yielding the diol product $[M+H]^+$ at m/z 305.

Step 5: Regioselective Mitsunobu Cyclization

- Reaction: To a rigorously dried flask under argon, add N-(1,4-dihydroxy-2-methylbutan-2-yl)-2-nitrobenzenesulfonamide (1.0 eq) and PPh_3 (1.2 eq) in anhydrous THF (0.1 M). Cool to 0 °C.
- Activation: Add DIAD (1.2 eq) dropwise over 30 minutes. The solution will turn deep yellow. Allow the reaction to warm to room temperature and stir for 16 h.
- Purification: Concentrate the mixture. Purify via silica gel chromatography (Hexanes:EtOAc gradient) to remove $Ph_3P=O$.
- IPC: Monitor via LC-MS. The starting diol (m/z 305) will convert cleanly to the cyclized azetidine $[M+H]^+$ at m/z 287.

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Step 6: Fukuyama Deprotection to Target Molecule

- Reaction: Dissolve the N-nosyl azetidine (1.0 eq) in anhydrous MeCN (0.2 M). Add anhydrous K_2CO_3 (3.0 eq) and thiophenol (PhSH, 1.5 eq) . Stir the suspension at 50 °C for 4 h.
- Isolation: Concentrate the solvent. Acidify the residue with 1M HCl to pH 2 and wash with diethyl ether (extracts the diphenyl thioether byproduct). Basify the aqueous layer with 2M NaOH to pH 12 and extract thoroughly with DCM (5x). Dry over Na_2SO_4 and concentrate carefully (product is somewhat volatile) to yield **(2-Methylazetidin-2-yl)methanol**.
- IPC: TLC (Ninhydrin stain). The starting material is UV-active/Ninhydrin-negative. The final product is UV-inactive but stains a deep brown/purple with Ninhydrin.

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